

4-Bromo-6-fluoropyrimidine solubility data

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Compound of Interest

Compound Name: 4-Bromo-6-fluoropyrimidine

CAS No.: 1209458-29-6

Cat. No.: B2599426

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Executive Summary

4-Bromo-6-fluoropyrimidine (CAS: 1209458-29-6) is a high-value heterocyclic intermediate critical in the synthesis of pharmaceutical active ingredients (APIs), particularly kinase inhibitors and oncology targets. Its dual-halogenated scaffold offers orthogonal reactivity: the C-4 bromide is primed for Palladium-catalyzed cross-coupling (Suzuki-Miyaura), while the C-6 fluoride serves as an excellent leaving group for Nucleophilic Aromatic Substitution (S_NAr).

This guide addresses the solubility challenges often encountered during process scale-up. While empirical solubility data for this specific intermediate is sparse in open literature, this document synthesizes calculated physicochemical properties with field-proven solvent selection strategies. It provides a robust, self-validating protocol for researchers to generate in-house solubility curves, ensuring reproducibility in synthesis and purification.

Physicochemical Profile

Understanding the fundamental properties of **4-Bromo-6-fluoropyrimidine** is prerequisite to solvent selection. The compound exhibits moderate lipophilicity, suggesting poor aqueous solubility but high affinity for polar aprotic and chlorinated organic solvents.

Property	Data	Source/Method
Molecular Formula	C ₄ H ₂ BrFN ₂	Stoichiometry
Molecular Weight	176.97 g/mol	Calculated
Physical State	Solid (White to off-white powder)	Visual Inspection
XLogP3 (Predicted)	~1.7	PubChem [1]
H-Bond Donors	0	Structure Analysis
H-Bond Acceptors	2	Structure Analysis
Rotatable Bonds	0	Structure Analysis

Solubility Data Analysis

Solvent Class Compatibility

Based on the calculated LogP (1.7) and the π -deficient nature of the pyrimidine ring, the following solubility trends are observed. These classifications guide solvent selection for reaction optimization and workup.

- High Solubility (>50 mg/mL):
 - Polar Aprotic: DMSO, DMF, DMAc. (Ideal for S_NAr reactions requiring elevated temperatures).
 - Chlorinated: Dichloromethane (DCM), Chloroform. (Preferred for extraction and chromatography).[\[1\]](#)
- Moderate Solubility (10–50 mg/mL):
 - Polar Protic: Methanol, Ethanol (Solubility increases significantly with temperature; useful for recrystallization).
 - Esters: Ethyl Acetate.
- Low/Insoluble (<1 mg/mL):

- Aqueous: Water (Neutral pH).
- Alkanes: Hexanes, Heptane (Used as anti-solvents for precipitation).

pH-Dependent Behavior

The pyrimidine nitrogen atoms are weakly basic.

- Acidic Media (pH < 2): Solubility increases due to protonation of the pyrimidine ring, forming a pyridinium-like salt. Note: Prolonged exposure to strong aqueous acid may risk hydrolysis of the fluoride.
- Basic Media (pH > 10): Solubility remains low; however, hydroxide ions may compete as nucleophiles, displacing the fluoride (hydrolysis to 4-bromo-6-hydroxypyrimidine).

Experimental Methodologies

Since batch-to-batch variation and purity levels (typically 95-98%) affect saturation points, reliance on literature values is insufficient for critical process development. The following protocol provides a standardized method to determine the Thermodynamic Solubility of **4-Bromo-6-fluoropyrimidine**.

Protocol: Gravimetric Solubility Determination

Objective: Determine the saturation concentration (

) in a target solvent at

.

Materials:

- **4-Bromo-6-fluoropyrimidine** (Test Article)[\[2\]](#)
- Target Solvent (HPLC Grade)
- 0.45 µm Syringe Filter (PTFE for organics)
- Analytical Balance (±0.01 mg)

- Scintillation Vials (20 mL)

Workflow:

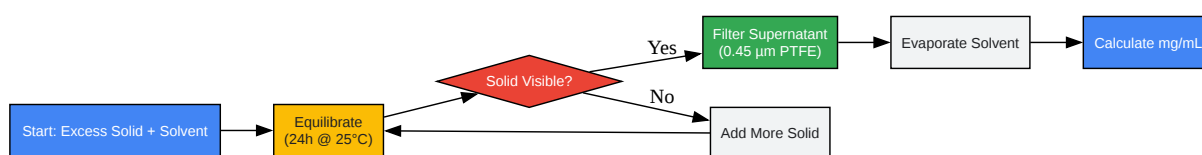
- Supersaturation: Add excess solid (approx. 100 mg) to 2 mL of solvent in a vial.
- Equilibration: Vortex for 1 minute, then agitate (shaker/stirrer) at
for 24 hours. Ensure undissolved solid remains visible.
- Filtration: Draw the supernatant into a syringe and filter through a 0.45 μm PTFE filter into a pre-weighed vial ().
- Evaporation: Evaporate the solvent (N_2 stream or vacuum oven) until constant weight is achieved.
- Quantification: Weigh the vial with residue ().

Calculation:

Visualization: Solubility & Reaction Workflow

Solubility Determination Workflow

This diagram outlines the logical flow for the gravimetric protocol described above.

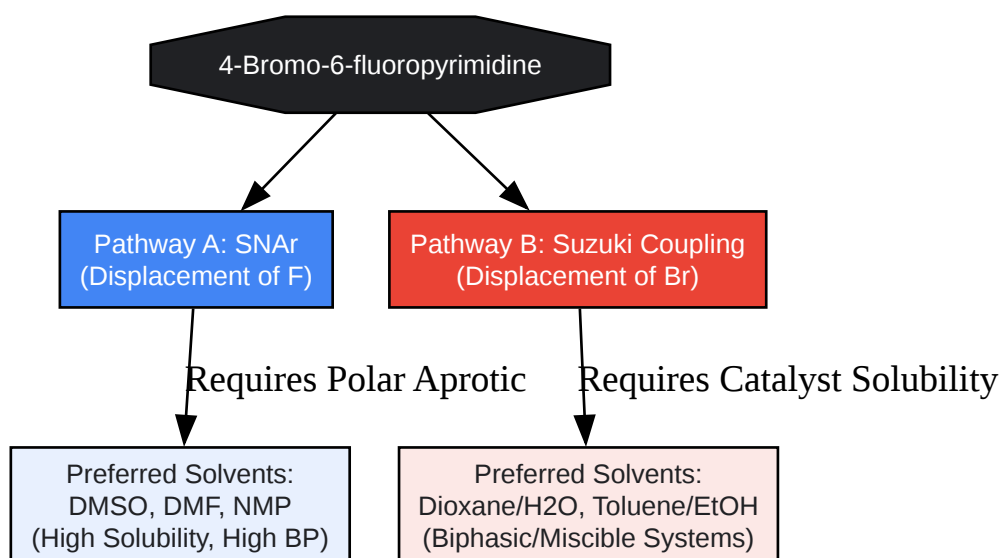


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Figure 1: Step-by-step workflow for gravimetric solubility determination.

Reactivity & Solvent Selection Logic

This diagram illustrates how solubility dictates solvent choice for the two primary reaction pathways of **4-Bromo-6-fluoropyrimidine**.



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Figure 2: Solvent selection strategy based on reaction mechanism (SNAr vs. Suzuki).

Safety & Stability

- Handling: **4-Bromo-6-fluoropyrimidine** is an irritant (Skin Irrit. 2, Eye Irrit.[3] 2) [2]. Avoid inhalation of dust.[3][4][5][6]
- Storage: Store at 2–8°C under an inert atmosphere (Nitrogen/Argon). Moisture sensitivity is low but hydrolysis can occur over long periods in humid environments.
- Solvent Hazards: When using DMSO or DMF, be aware of skin permeability. The compound's solubility in these carriers enhances its ability to penetrate the dermal barrier.

References

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